Benchmarking MS-245 Oxalate: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*MS 245 oxalate*
Cat. No.:	*B1662635*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of MS-245 oxalate's performance against industry-standard 5-HT6 receptor antagonists. The following sections detail its in vitro and in vivo pharmacological profile, supported by experimental data and methodologies, to aid in the selection of appropriate research tools.

MS-245 oxalate is a potent and selective antagonist of the serotonin 6 (5-HT6) receptor, a target of significant interest for cognitive enhancement in neurodegenerative and psychiatric disorders. Its efficacy is benchmarked here against other well-characterized 5-HT6 antagonists that have been extensively used in preclinical and clinical research: Intepirdine (also known as SB-742457 or RVT-101), PRX-07034, and SB-271046.

In Vitro Pharmacological Profile: A Comparative Analysis

The primary in vitro measure of a compound's potency at a specific receptor is its binding affinity (Ki). A lower Ki value indicates a higher binding affinity. Functional assays, such as cAMP accumulation assays, are then used to determine the compound's ability to antagonize the receptor's activity.

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Table 1: Comparative In Vitro Potency of 5-HT6 Receptor Antagonists

Compound	Binding Affinity (Ki) for human 5-HT6 Receptor	Functional Antagonism (IC50)
MS-245 oxalate	~2.3 nM	Not explicitly found in a comparative study
Intepirdine (SB-742457)	~1.1 nM	Not explicitly found in a comparative study
PRX-07034	4-8 nM	19 nM[1][2]
SB-271046	~8.9 pKi (~0.12 nM)	pA2 of 8.71

Note: The Ki and IC50 values are sourced from different studies and may have been determined under varying experimental conditions. Direct head-to-head comparative studies are limited.

In Vivo Efficacy: Assessing Pro-Cognitive Effects

The therapeutic potential of 5-HT6 receptor antagonists is primarily evaluated through in vivo models of cognitive function. Key behavioral paradigms include the Novel Object Recognition (NOR) test, which assesses learning and memory, and the Morris Water Maze (MWM), which evaluates spatial learning and memory.

Table 2: Summary of In Vivo Pro-Cognitive Effects of 5-HT6 Receptor Antagonists

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Compound	Animal Model	Key Findings
MS-245 oxalate	Rat	Potentiates the effects of nicotine on drug discrimination.
Intepirdine (SB-742457)	Rat	Reverses age-related and scopolamine-induced learning deficits.
PRX-07034	Rat	Enhances performance in delayed spontaneous alternation and strategy switching tasks.[1][2]
SB-271046	Rat	Improves performance in various cognitive models, though some conflicting results exist.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are representative protocols for the key assays cited in this guide.

Radioligand Binding Assay for 5-HT6 Receptor

This assay determines the binding affinity of a test compound to the 5-HT6 receptor.

Materials:

- HEK293 cells stably expressing the human 5-HT6 receptor
- [3H]-LSD (radioligand)
- Test compound (e.g., MS-245 oxalate)
- Wash buffer (e.g., Tris-HCl)
- Scintillation fluid

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Procedure:

- Cell membranes expressing the 5-HT6 receptor are prepared.
- The membranes are incubated with a fixed concentration of the radioligand ([3H]-LSD) and varying concentrations of the test compound.
- The mixture is incubated to allow for competitive binding.
- The bound radioligand is separated from the unbound radioligand by rapid filtration.
- The amount of radioactivity on the filters is quantified using a scintillation counter.
- The data is analyzed to determine the IC50 value of the test compound, which is then used to calculate the Ki value.

cAMP Functional Assay

This assay measures the ability of a compound to antagonize the 5-HT-induced activation of the 5-HT6 receptor.

Materials:

- HEK293 cells expressing the human 5-HT6 receptor
- Serotonin (5-HT) as the agonist
- Test compound (e.g., MS-245 oxalate)
- cAMP assay kit (e.g., HTRF-based)

Procedure:

- Cells are plated in a multi-well plate.
- The cells are pre-incubated with varying concentrations of the test compound.
- The cells are then stimulated with a fixed concentration of serotonin to induce cAMP production.

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- The reaction is stopped, and the intracellular cAMP levels are measured using a commercial assay kit.
- The data is analyzed to determine the IC50 value of the antagonist.

Novel Object Recognition (NOR) Test

This behavioral test assesses a rodent's ability to recognize a novel object from a familiar one.

Procedure:

- Habituation: The animal is allowed to explore an empty arena.
- Training/Familiarization: The animal is placed in the arena with two identical objects and the time spent exploring each object is recorded.
- Testing: After a delay, one of the familiar objects is replaced with a novel object. The time spent exploring the familiar and novel objects is recorded. A preference for the novel object indicates intact memory.

Morris Water Maze (MWM) Test

This test evaluates spatial learning and memory in rodents.

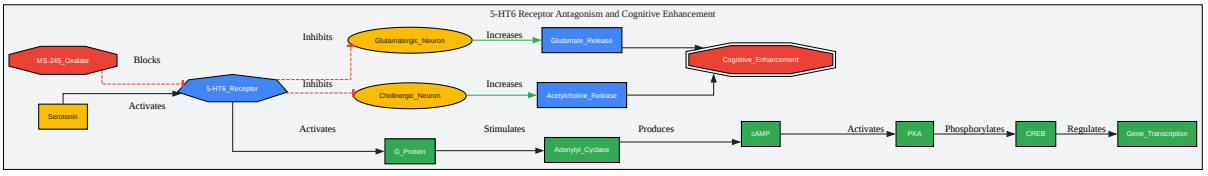
Procedure:

- A circular pool is filled with opaque water, and a hidden platform is placed in one quadrant.
- The animal is placed in the water and must use spatial cues to find the hidden platform.
- Over several trials, the time it takes for the animal to find the platform (escape latency) is recorded.
- A probe trial is conducted where the platform is removed, and the time spent in the target quadrant is measured to assess memory retention.

Visualizing the Mechanisms

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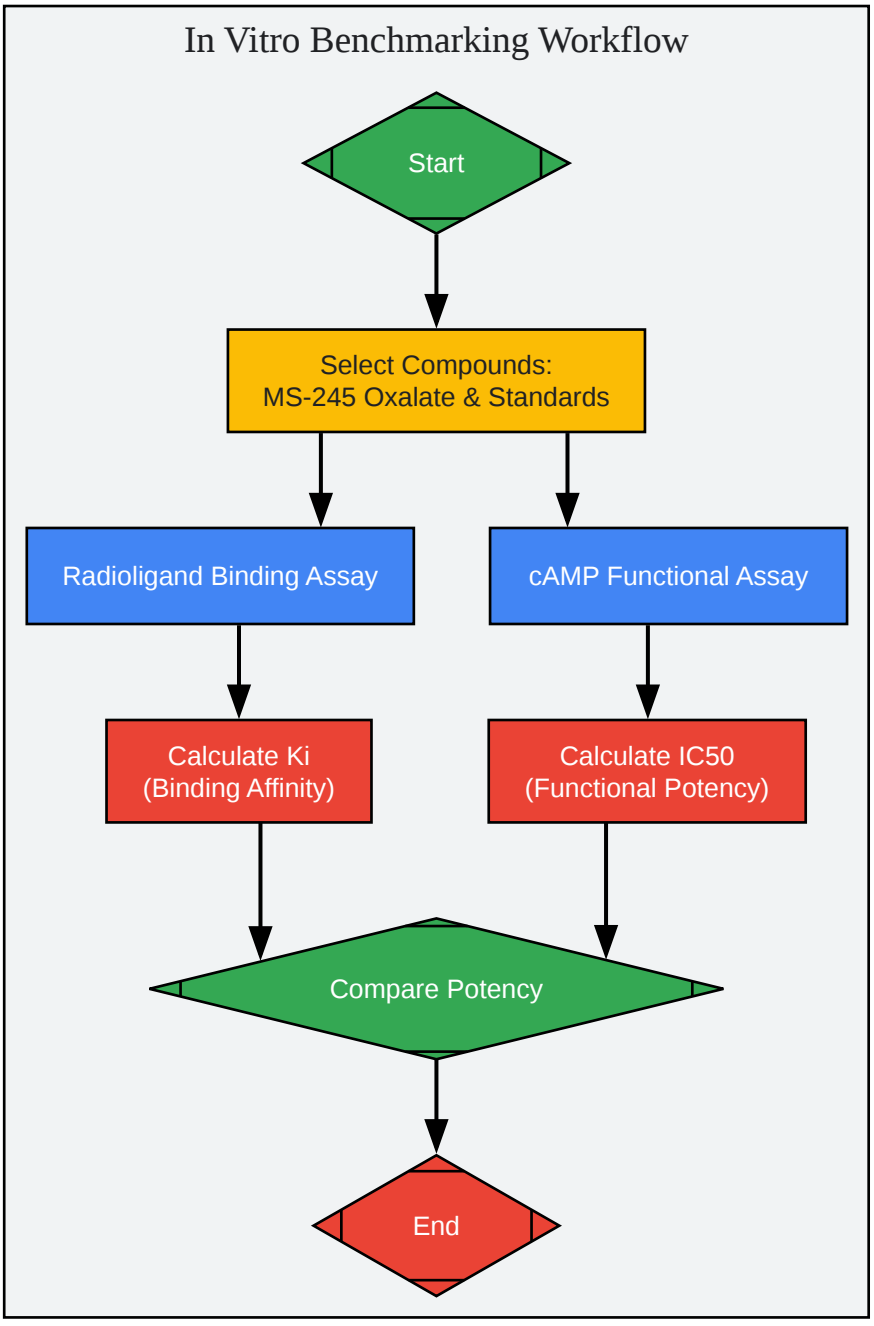
To better understand the processes involved, the following diagrams illustrate the key signaling pathway and experimental workflows.



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Caption: 5-HT6 Receptor Signaling Pathway in Cognitive Enhancement.

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Caption: In Vitro Benchmarking Experimental Workflow.

Caption: In Vivo Cognitive Testing Experimental Workflow.

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References

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